

# "solubility of 1,2,4-Butanetriol in different solvents"

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## Compound of Interest

Compound Name: 1,2,4-Butanetriol

Cat. No.: B146131

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## Solubility of 1,2,4-Butanetriol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1,2,4-Butanetriol** (BT) is a triol, an organic compound containing three hydroxyl (-OH) groups, with the chemical formula  $C_4H_{10}O_3$ .<sup>[1]</sup> This colorless to slightly yellow, odorless, and hygroscopic viscous liquid is a chiral molecule and exists as two enantiomers.<sup>[2][3]</sup> Its structure, featuring three hydrophilic hydroxyl groups, makes it a polar molecule with a significant capacity for hydrogen bonding.<sup>[4]</sup> These characteristics are central to its solubility profile and its applications in various fields, including as a precursor in the synthesis of pharmaceuticals and as a component in the production of polymers.<sup>[3][5]</sup> Understanding the solubility of **1,2,4-Butanetriol** in a range of solvents is critical for its effective use in chemical synthesis, formulation development, and purification processes.

### Solubility Profile of 1,2,4-Butanetriol

The solubility of **1,2,4-Butanetriol** is fundamentally governed by its polarity and its ability to form hydrogen bonds with solvent molecules. Due to the presence of three hydroxyl groups, BT is highly soluble in polar protic solvents, particularly water, with which it is miscible.<sup>[1][4]</sup> It also exhibits good solubility in other polar solvents like alcohols.<sup>[2]</sup> Conversely, it is expected to have low solubility in non-polar solvents.<sup>[4]</sup>

While extensive quantitative solubility data at various temperatures is not readily available in the public domain, a qualitative summary of its expected solubility in different classes of solvents is presented in Table 1.

Table 1: Qualitative Solubility of **1,2,4-Butanetriol** in Various Solvents

Solvent Class	Solvent Example	Expected Solubility	Reference(s)
Polar Protic	Water	Miscible	<a href="#">[1]</a> <a href="#">[4]</a>
Methanol	Soluble	<a href="#">[2]</a>	
Ethanol	Soluble	<a href="#">[2]</a>	
Isopropanol	Soluble		
Glycerol	Soluble		
Polar Aprotic	Acetone	Soluble	<a href="#">[4]</a>
Acetonitrile	Sparingly Soluble		
Dimethylformamide (DMF)	Soluble		
Dimethyl Sulfoxide (DMSO)	Soluble		
Non-Polar	Toluene	Insoluble	
Hexane	Insoluble	<a href="#">[4]</a>	
Diethyl Ether	Sparingly Soluble		
Chloroform	Slightly Soluble		

Note: "Soluble" and "Sparingly Soluble" are qualitative terms and the actual solubility can vary with temperature.

## Experimental Protocol for Solubility Determination

A precise determination of the solubility of **1,2,4-Butanetriol** can be achieved using a variety of experimental methods. The gravimetric method is a common and straightforward approach for

determining the solubility of a liquid in a solvent.

## Gravimetric Method for Solubility Determination

Objective: To determine the mass of **1,2,4-Butanetriol** that dissolves in a given mass of solvent at a specific temperature to the point of saturation.

Materials:

- **1,2,4-Butanetriol** (high purity)
- Selected solvent (analytical grade)
- Thermostatically controlled water bath or incubator
- Calibrated analytical balance ( $\pm 0.0001$  g)
- Glass vials with airtight seals
- Magnetic stirrer and stir bars
- Syringes and syringe filters (chemically compatible with the solvent and solute)
- Drying oven
- Desiccator

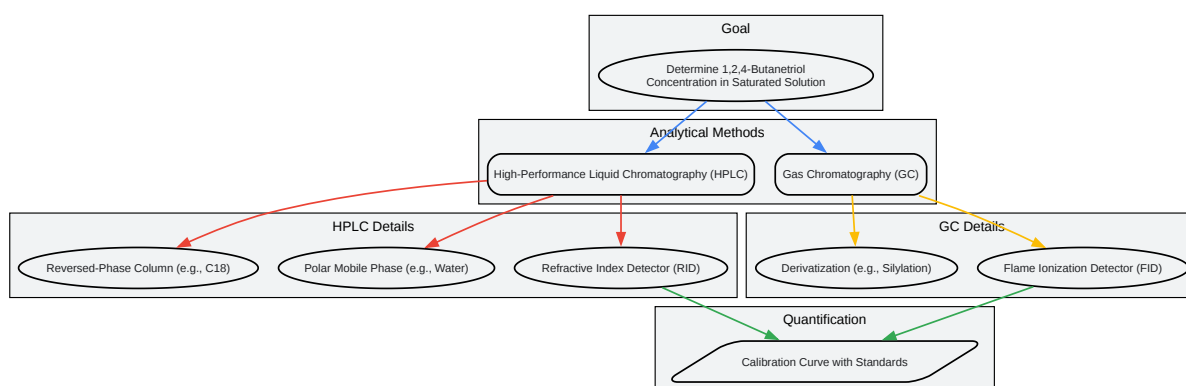
Procedure:

- Preparation of Solvent: Add a known volume or mass of the selected solvent to a series of glass vials.
- Addition of Solute: Add an excess amount of **1,2,4-Butanetriol** to each vial to ensure that a saturated solution is formed. The presence of a separate, undissolved phase of **1,2,4-Butanetriol** should be visible.
- Equilibration: Seal the vials tightly and place them in a thermostatically controlled water bath or incubator set to the desired temperature. Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) with continuous stirring to ensure saturation.

- Phase Separation: Once equilibrium is reached, stop the stirring and allow the undissolved **1,2,4-Butanetriol** to settle.
- Sample Withdrawal: Carefully withdraw a known volume of the clear, saturated supernatant using a pre-warmed (if the experiment is at elevated temperature) syringe. Immediately filter the solution through a syringe filter to remove any undissolved micro-droplets.
- Gravimetric Analysis:
  - Accurately weigh a clean, dry evaporating dish.
  - Dispense the filtered, saturated solution into the pre-weighed evaporating dish and record the total mass.
  - Carefully evaporate the solvent in a drying oven at a temperature below the boiling point of **1,2,4-Butanetriol** but sufficient to remove the solvent.
  - Once the solvent is completely evaporated, cool the evaporating dish containing the **1,2,4-Butanetriol** residue in a desiccator to room temperature.
  - Weigh the evaporating dish with the residue.
- Calculation:
  - Mass of the saturated solution = (Mass of dish + solution) - (Mass of empty dish)
  - Mass of **1,2,4-Butanetriol** = (Mass of dish + residue) - (Mass of empty dish)
  - Mass of solvent = Mass of the saturated solution - Mass of **1,2,4-Butanetriol**
  - Solubility ( g/100 g solvent) = (Mass of **1,2,4-Butanetriol** / Mass of solvent) x 100

Workflow for Gravimetric Solubility Determination





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- To cite this document: BenchChem. ["solubility of 1,2,4-Butanetriol in different solvents"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146131#solubility-of-1-2-4-butanetriol-in-different-solvents]

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